

Commercial Sources and Application Notes for 12(13)-EpOME Analytical Standard

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Compound of Interest

Compound Name: 12(13)-EpOME

Cat. No.: B1238881

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This document provides a comprehensive overview of commercial sources for the 12(13)-epoxyoctadecenoic acid (**12(13)-EpOME**) analytical standard. It also includes detailed application notes and experimental protocols for its quantification in biological samples and for studying its biological effects.

Commercial Availability of 12(13)-EpOME Analytical Standard

12(13)-EpOME is a bioactive lipid metabolite formed from the epoxidation of linoleic acid by cytochrome P450 (CYP) enzymes.^{[1][2]} For accurate and reproducible research, it is crucial to use a well-characterized analytical standard. Several reputable vendors supply **12(13)-EpOME** and its deuterated analog, which is essential for quantitative analysis by mass spectrometry.

Table 1: Commercial Suppliers of **12(13)-EpOME** Analytical Standard

Supplier	Product Name	Catalog Number	Purity	Formulation
Cayman Chemical	(±)12(13)-EpOME	52450	≥98%	A solution in methyl acetate[3]
(±)12(13)-EpOME-d4	10007058	≥99% deuterated forms	A solution in methyl acetate[4]	
Aladdin Scientific	(±)12(13)-EpOME	E390181	≥98%	~100ug/mL in methyl acetate[4]
Larodan	12(R),13(S)-Epoxy-9(Z)-octadecenoic acid	12-1863	>98%	Not specified
Santa Cruz Biotechnology	(±)12(13)-EpOME	sc-204933	≥98%	Not specified

Note: Researchers should always refer to the supplier's certificate of analysis for lot-specific information. The deuterated internal standard, (±)**12(13)-EpOME-d4**, is highly recommended for accurate quantification in complex biological matrices using mass spectrometry-based methods.[4]

Application Notes: Quantification of 12(13)-EpOME by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and specific quantification of **12(13)-EpOME** in biological samples such as plasma, tissues, and cell culture media.

Protocol 1: Extraction and Quantification of 12(13)-EpOME from Plasma

This protocol is a general guideline based on established methods for oxylipin analysis.[5][6][7]

Materials:

- Plasma samples
- (±)**12(13)-EpOME** analytical standard
- (±)**12(13)-EpOME**-d4 internal standard
- Methanol (LC-MS grade)
- Ethyl acetate (LC-MS grade)
- Acetic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (e.g., Strata-X)
- Nitrogen evaporator
- LC-MS/MS system

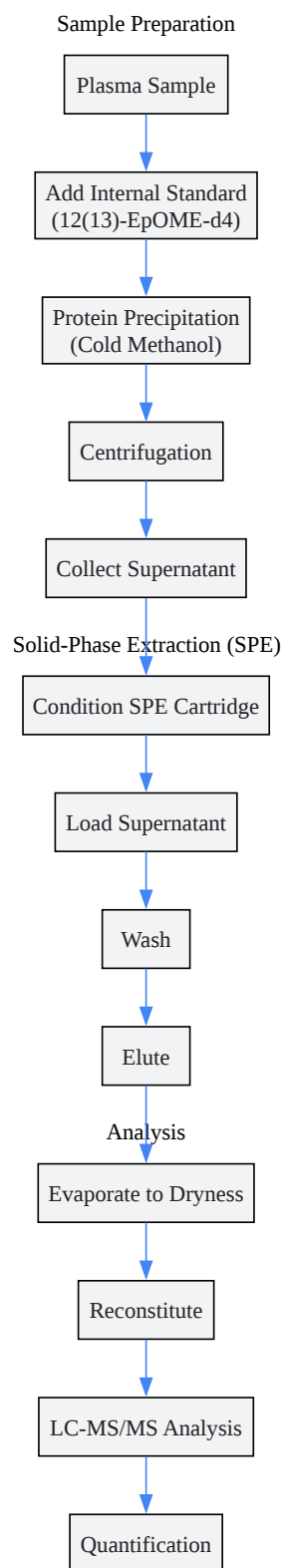
Procedure:

- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 µL of plasma, add 300 µL of cold methanol containing a known concentration of the internal standard, (±)**12(13)-EpOME**-d4.[8]
 - Vortex for 10 seconds to precipitate proteins.
 - Incubate at -20°C for at least 2 hours (or overnight) to enhance protein precipitation.[8]
 - Centrifuge at 13,000 x g for 10 minutes at 4°C.
 - Collect the supernatant.
- Solid-Phase Extraction (SPE):

- Condition the SPE cartridge according to the manufacturer's instructions (typically with methanol followed by water).
- Load the supernatant onto the conditioned SPE cartridge.
- Wash the cartridge to remove polar impurities (e.g., with 80:20 water/methanol with 0.1% acetic acid).[9]
- Elute the lipids with a non-polar solvent (e.g., ethyl acetate or methyl formate).[9][10]
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a small volume (e.g., 50 µL) of the initial mobile phase (e.g., 50:50 methanol/water).[10]
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Use a C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.7 µm).[11]
 - Employ a gradient elution with mobile phase A (water with 0.1% acetic acid) and mobile phase B (methanol or acetonitrile with 0.1% acetic acid).[11]
 - A typical gradient might run from 30% B to 95% B over several minutes to separate the analytes.[9]
 - Tandem Mass Spectrometry (MS/MS):
 - Use electrospray ionization (ESI) in negative ion mode.[8]
 - Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for **12(13)-EpOME** and its deuterated internal standard. The exact m/z values should be optimized on the specific instrument.
- Quantification:

- Create a standard curve by analyzing known concentrations of the **12(13)-EpOME** analytical standard spiked with a fixed concentration of the internal standard.
- Calculate the concentration of **12(13)-EpOME** in the samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.[8]

Experimental Workflow for LC-MS/MS Quantification



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Caption: Workflow for the quantification of **12(13)-EpOME** in plasma.

Application Notes: Cell-Based Assays

12(13)-EpOME has been shown to exert various biological effects, including the induction of mitochondrial dysfunction and the activation of AMP-activated protein kinase (AMPK).^{[2][3]} The following is a general protocol to investigate the effect of **12(13)-EpOME** on a cellular signaling pathway.

Protocol 2: Analysis of AMPK Activation by 12(13)-EpOME in Cultured Cells

Materials:

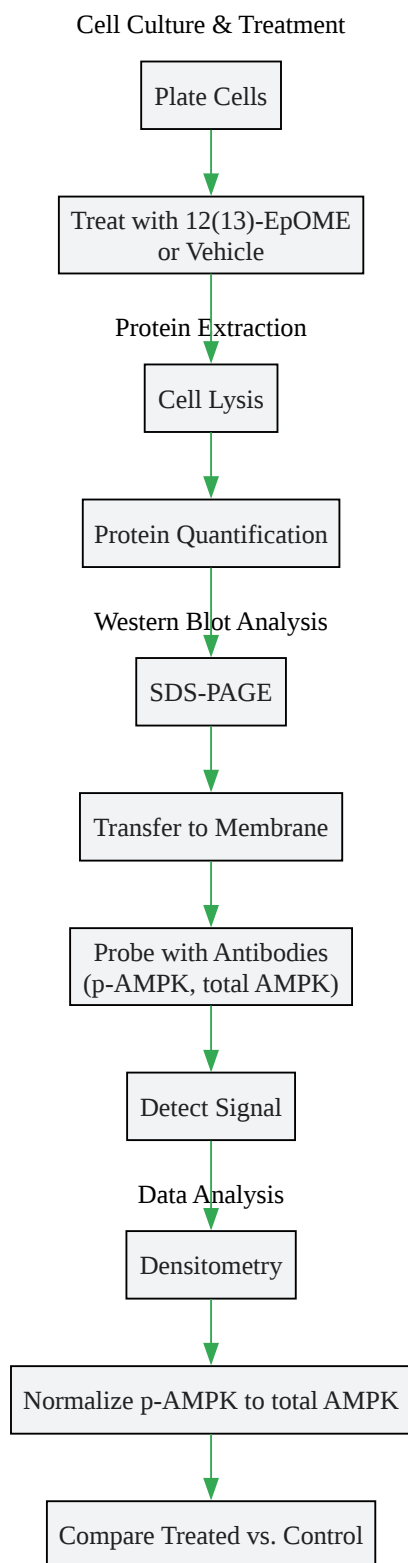
- Cell line of interest (e.g., hepatocytes, renal proximal tubule epithelial cells)
- Cell culture medium and supplements
- ($\pm$)**12(13)-EpOME** analytical standard
- Vehicle control (e.g., ethanol or DMSO, corresponding to the standard's solvent)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Western blot transfer system and membranes
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (anti-phospho-AMPK α (Thr172), anti-total-AMPK α)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Culture and Treatment:
 - Plate cells at an appropriate density and allow them to adhere and grow.
 - Once cells reach the desired confluency, replace the medium with fresh, low-serum medium.
 - Prepare working solutions of **12(13)-EpOME** in the culture medium. A dose-response experiment (e.g., 0.1, 1, 10, 50 μ M) is recommended.
 - Treat cells with **12(13)-EpOME** or vehicle control for the desired time points (e.g., 30 minutes, 1 hour, 4 hours).^[3]
- Cell Lysis and Protein Quantification:
 - Wash cells with ice-cold PBS.
 - Lyse the cells with ice-cold lysis buffer.
 - Scrape the cells and collect the lysate.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
 - Determine the protein concentration of the supernatant using a BCA assay.
- Western Blotting:
 - Normalize protein samples to the same concentration with lysis buffer and sample loading buffer.
 - Separate the proteins by SDS-PAGE.
 - Transfer the proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against phospho-AMPK α overnight at 4°C.

- Wash the membrane with TBST.
- Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against total AMPK α as a loading control.
- Data Analysis:
 - Quantify the band intensities using densitometry software.
 - Normalize the phospho-AMPK α signal to the total AMPK α signal.
 - Compare the levels of phosphorylated AMPK α in treated versus control cells.

Logical Workflow for Cell-Based Assay

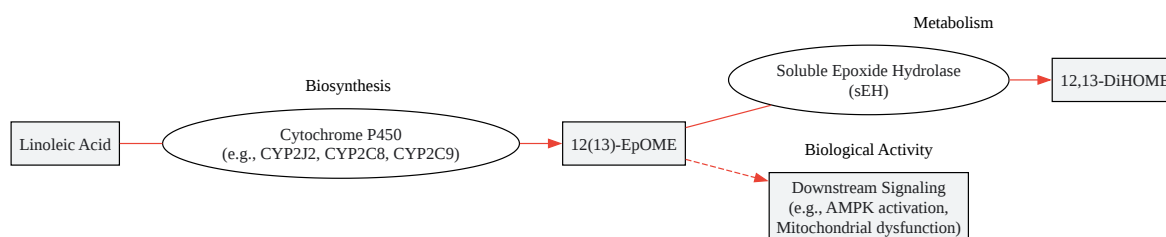


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Caption: Workflow for analyzing AMPK activation by **12(13)-EpOME**.

Signaling Pathway of 12(13)-EpOME Metabolism

12(13)-EpOME is a key intermediate in the metabolism of linoleic acid. Its biological activity is tightly regulated by its synthesis and subsequent degradation.



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